

Spectroscopic and Structural Analysis of (+)-Bornyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: (+)-Bornyl acetate

CAS No.: 92618-89-8

Cat. No.: B7759928

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic data and structural elucidation of **(+)-Bornyl acetate**. The information is tailored for researchers, scientists, and professionals in drug development who require a comprehensive understanding of this bicyclic monoterpene ester.

Spectroscopic Data Presentation

The structural characterization of **(+)-Bornyl acetate** is achieved through a combination of spectroscopic techniques. The quantitative data obtained from ^1H Nuclear Magnetic Resonance (NMR), ^{13}C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are summarized below for clear comparison and reference.

^1H NMR Spectroscopic Data

The ^1H NMR spectrum of **(+)-Bornyl acetate** provides detailed information about the proton environment within the molecule. The chemical shifts (δ) are reported in parts per million (ppm) relative to a reference standard.

Table 1: ^1H NMR Chemical Shift Data for **(+)-Bornyl acetate**[\[1\]](#)[\[2\]](#)

Proton Assignment	Chemical Shift (δ) in ppm
H-2	4.884
H-3exo	2.350
H-3endo	1.29
H-4	1.940
H-5exo	1.744
H-5endo	1.23
H-6exo	1.671
H-6endo	0.969
CH ₃ -C1	0.906
CH ₃ -C7 (syn)	0.874
CH ₃ -C7 (anti)	0.830
CH ₃ (acetate)	2.057

Note: Assignments are based on 2D NMR techniques such as HMQC and HMBC.[\[1\]](#)[\[2\]](#)

^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum reveals the chemical environment of each carbon atom in **(+)-Bornyl acetate**.

Table 2: ^{13}C NMR Chemical Shift Data for **(+)-Bornyl acetate**

Carbon Assignment	Chemical Shift (δ) in ppm
C-1	49.0
C-2	80.2
C-3	36.9
C-4	44.9
C-5	28.0
C-6	26.5
C-7	47.9
C-8 (CH ₃ -C1)	13.7
C-9 (CH ₃ -C7 syn)	19.8
C-10 (CH ₃ -C7 anti)	18.9
C=O (acetate)	170.8
CH ₃ (acetate)	21.3

Infrared (IR) Spectroscopic Data

The IR spectrum highlights the functional groups present in **(+)-Bornyl acetate**. The data is presented as absorption frequencies in wavenumbers (cm⁻¹).

Table 3: Key IR Absorption Frequencies for **(+)-Bornyl acetate**

Frequency (cm ⁻¹)	Vibrational Mode	Functional Group
2957	C-H stretch (alkane)	C-H
1740	C=O stretch (ester)	Carbonyl
1369	C-H bend (gem-dimethyl)	C(CH ₃) ₂
1240	C-O stretch (ester)	Ester
1028	C-O stretch	C-O

Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **(+)-Bornyl acetate**. The data is presented as mass-to-charge ratios (m/z).

Table 4: Key Mass Spectral Data for **(+)-Bornyl acetate**^[3]

m/z	Relative Intensity (%)	Proposed Fragment
196	2	$[M]^+$ (Molecular Ion)
154	15	$[M - C_2H_2O]^+$
136	100	$[M - CH_3COOH]^+$ (Loss of acetic acid)
121	80	$[C_9H_{13}]^+$
95	95	$[C_7H_{11}]^+$
43	70	$[CH_3CO]^+$ (Acylium ion)

Experimental Protocols

The following sections detail the methodologies for the key experiments involved in the structural elucidation of **(+)-Bornyl acetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

2.1.1. Sample Preparation

- A sample of **(+)-Bornyl acetate** (5-10 mg for 1H NMR, 20-50 mg for ^{13}C NMR) is accurately weighed and placed in a clean, dry NMR tube.
- Approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) is added to the NMR tube to dissolve the sample.
- The tube is capped and gently agitated to ensure complete dissolution and a homogenous solution.

2.1.2. Data Acquisition

- NMR spectra are acquired on a 400 MHz spectrometer.
- For ^1H NMR, a standard single-pulse sequence is used. Key parameters include a spectral width of 12 ppm, a relaxation delay of 1 second, and 16 scans.
- For ^{13}C NMR, a proton-decoupled pulse sequence is employed. Key parameters include a spectral width of 220 ppm, a relaxation delay of 2 seconds, and 1024 scans.
- Two-dimensional NMR experiments, including COSY, HSQC, and HMBC, are performed to establish proton-proton and proton-carbon correlations for unambiguous signal assignment.

2.1.3. Data Processing

- The acquired Free Induction Decays (FIDs) are Fourier transformed.
- Phase and baseline corrections are applied to the resulting spectra.
- Chemical shifts are referenced to the residual solvent peak of CDCl_3 ($\delta\text{H} = 7.26$ ppm, $\delta\text{C} = 77.16$ ppm).

Infrared (IR) Spectroscopy

2.2.1. Sample Preparation

- As **(+)-Bornyl acetate** is a low-melting solid or viscous liquid at room temperature, the neat liquid film method is employed.
- A single drop of the sample is placed on the surface of a clean, dry salt plate (e.g., NaCl or KBr).
- A second salt plate is carefully placed on top to create a thin, uniform film of the sample.

2.2.2. Data Acquisition

- A background spectrum of the empty spectrometer is recorded.
- The prepared salt plates are placed in the sample holder of the FT-IR spectrometer.

- The sample is scanned over the range of 4000-400 cm^{-1} , and the resulting interferogram is Fourier transformed to produce the IR spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

2.3.1. Sample Preparation

- A dilute solution of **(+)-Bornyl acetate** is prepared by dissolving 1 μL of the sample in 1 mL of a suitable volatile solvent, such as dichloromethane or hexane.

2.3.2. Data Acquisition

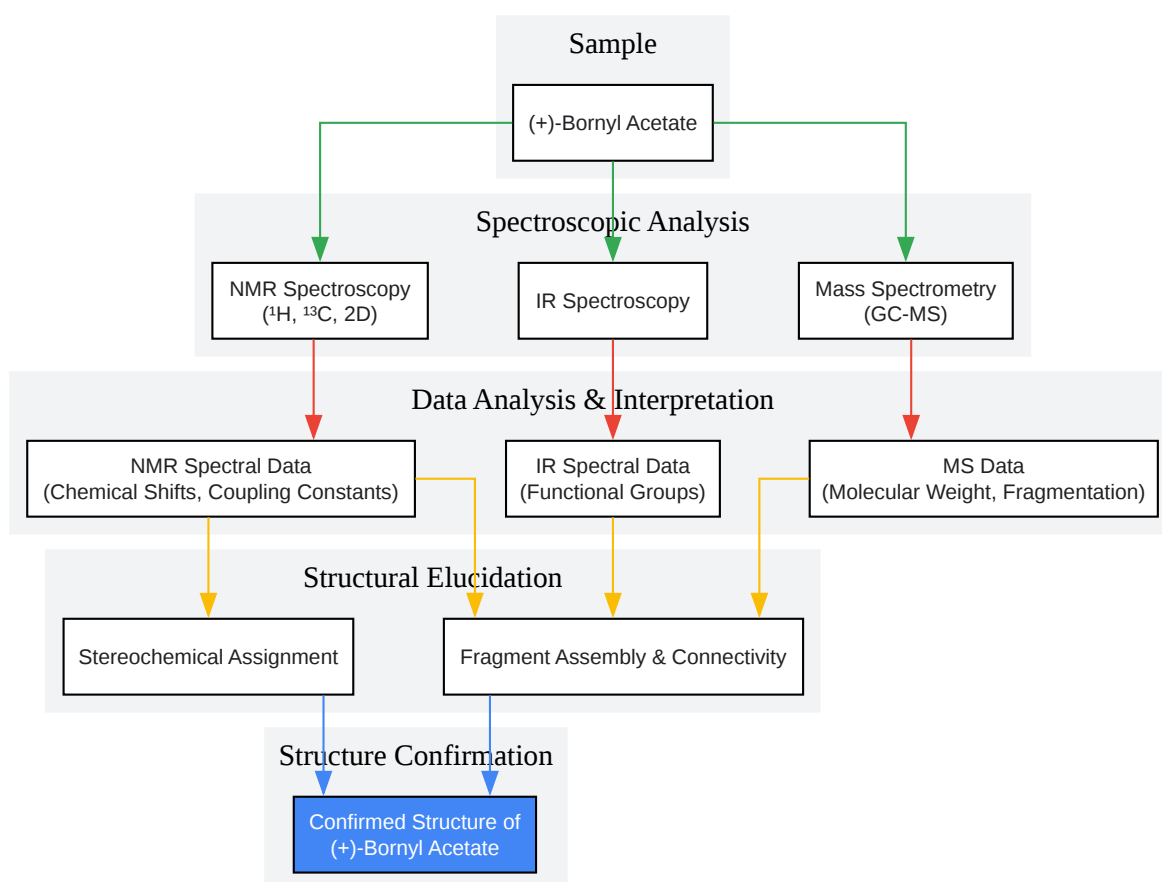
- The analysis is performed on a GC-MS system equipped with a capillary column (e.g., HP-5MS).
- 1 μL of the prepared sample is injected into the GC inlet.
- The oven temperature is programmed to ramp from an initial temperature (e.g., 60°C) to a final temperature (e.g., 240°C) to ensure separation of components.
- The eluting compounds are ionized by electron impact (EI) at 70 eV.
- The mass analyzer scans a mass range of m/z 40-400.

2.3.3. Data Analysis

- The resulting total ion chromatogram (TIC) is analyzed to determine the retention time of **(+)-Bornyl acetate**.
- The mass spectrum corresponding to the GC peak of **(+)-Bornyl acetate** is extracted and analyzed for its molecular ion and fragmentation pattern.
- The fragmentation pattern is compared with spectral libraries (e.g., NIST) to confirm the identity of the compound.

Visualization of the Structural Elucidation Workflow

The logical flow of the structural elucidation process for **(+)-Bornyl acetate** is depicted in the following diagram.



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References

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- [3. researchgate.net \[researchgate.net\]](#)
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